

An In-Depth Technical Guide to Ketoisophorone: Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: Ketoisophorone

Cat. No.: B1673608

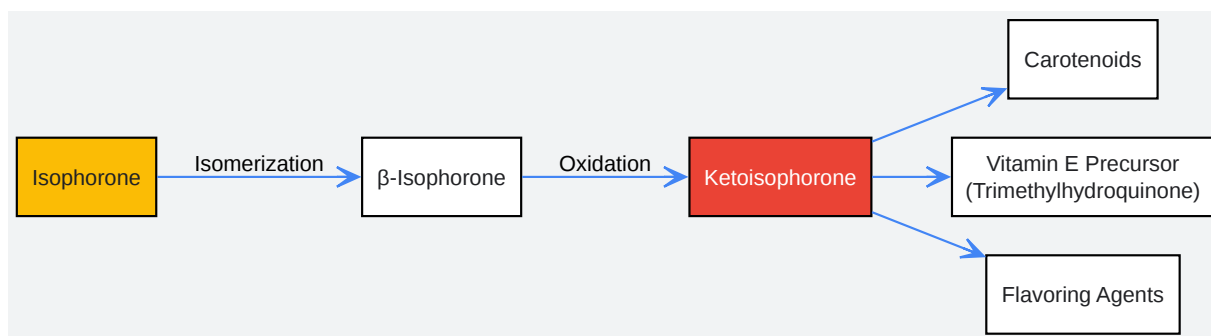
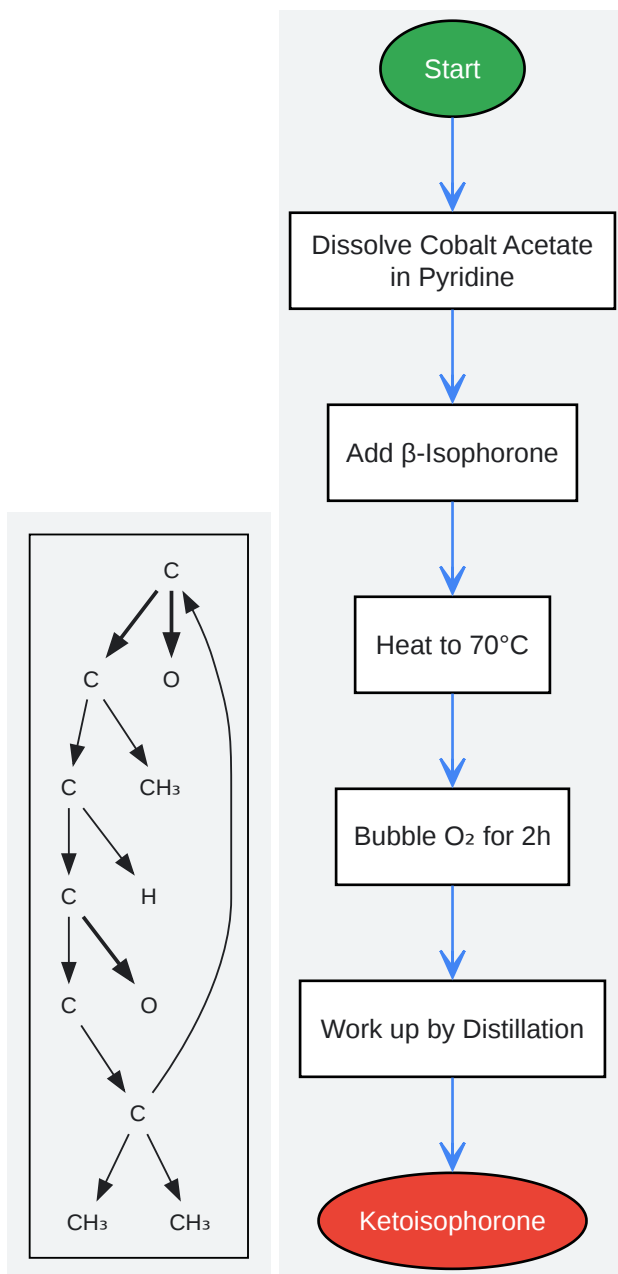
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For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical intermediates is paramount. **Ketoisophorone**, a versatile organic compound, serves as a crucial building block in the synthesis of a variety of valuable molecules, including carotenoids and vitamins.[1][2] This guide provides a detailed overview of its structure, nomenclature, physicochemical properties, and a key synthetic protocol.

Nomenclature and Structure

Ketoisophorone is systematically known by its IUPAC name, 2,6,6-trimethylcyclohex-2-ene-1,4-dione.[3] It is also widely recognized by several synonyms, including 4-Oxoisophorone and simply, **Ketoisophorone**. [1] The compound is registered under the CAS Number 1125-21-9.[3]

Its molecular formula is $C_9H_{12}O_2$, with a corresponding molecular weight of 152.19 g/mol .[3][4] The structure features a cyclohexene ring substituted with two ketone groups and three methyl groups.



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